

In-Depth Technical Guide on the Safety of Bromo-PEG4-NHS Ester

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Compound of Interest

Compound Name: Bromo-PEG4-MS

Cat. No.: B8248222

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the safety profile of chemical reagents is paramount. This guide provides a detailed overview of the safety data for Bromo-PEG4-NHS ester, a heterobifunctional crosslinker commonly used in bioconjugation and drug delivery systems. Due to variations in commercially available products, this guide focuses on Bromoacetamido-PEG4-NHS ester (CAS Number: 1260139-70-5), for which safety data sheets are accessible.

Physicochemical and Safety Data

The following table summarizes the available quantitative data for Bromoacetamido-PEG4-NHS ester. It is important to note that safety classifications may vary between suppliers.

Property	Value	Source
Chemical Name	Bromoacetamido-PEG4-NHS ester	BroadPharm, AxisPharm
CAS Number	1260139-70-5	BroadPharm, AxisPharm
Molecular Formula	C ₁₇ H ₂₇ BrN ₂ O ₉	BroadPharm, AxisPharm
Molecular Weight	483.31 g/mol	BroadPharm, AxisPharm
Purity	≥95%	BroadPharm, AxisPharm
Solubility	Soluble in DMSO, DMF, DCM	BroadPharm
Storage Temperature	-20°C	BroadPharm, AxisPharm
GHS Hazard Classification	Not classified as a hazard (BroadPharm)	BroadPharm Safety Data Sheet[1]
Harmful if swallowed (H302) (Fluorochem)	Fluorochem	

Note: Conflicting hazard classifications exist for this compound. Users should exercise caution and refer to the specific safety data sheet provided by their supplier.

Toxicological Profile

While a comprehensive toxicological study for Bromoacetamido-PEG4-NHS ester is not publicly available, the hazards of its constituent reactive groups—bromoacetamide and N-hydroxysuccinimide (NHS) ester—can provide insight into its potential toxicity.

Bromoacetamide Moiety: Bromoacetamide and related compounds are known to be alkylating agents. The bromoacetyl group can react with nucleophilic residues on biomolecules, such as sulfhydryl groups on cysteine residues in proteins. 2-Bromoacetamide is classified as toxic if swallowed and can cause severe skin burns and eye damage[2][3][4][5]. This suggests that the bromoacetamide portion of the Bromo-PEG4-NHS ester molecule is a likely source of potential toxicity.

NHS Ester Moiety: NHS esters are reactive towards primary and secondary amines. While N-hydroxysuccinimide itself is not considered highly toxic, the reactivity of the ester can lead to the indiscriminate modification of proteins and other biomolecules, which could have cytotoxic effects. NHS esters are also known to be moisture-sensitive and can hydrolyze, which reduces their reactivity for the intended conjugation but does not necessarily eliminate all potential hazards.

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is essential when working with Bromo-PEG4-NHS ester. The following are recommended procedures based on general laboratory safety principles and information from related safety data sheets.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles.
- **Hand Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile).
- **Skin and Body Protection:** Wear a laboratory coat and ensure skin is not exposed.

Handling and Storage:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Avoid contact with skin and eyes.
- Store the compound at -20°C in a tightly sealed container, protected from moisture and light.
- Equilibrate the vial to room temperature before opening to prevent moisture condensation.

First Aid Measures:

- **After eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.

- After skin contact: Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- After inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if symptoms occur.
- After ingestion: Wash out mouth with water. Remove victim to fresh air and keep at rest in a position comfortable for breathing. If material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention if symptoms occur.

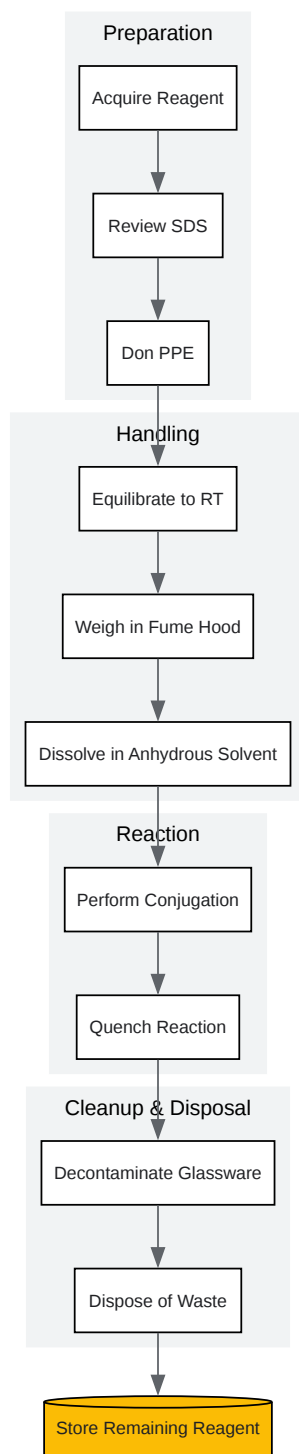
Disposal:

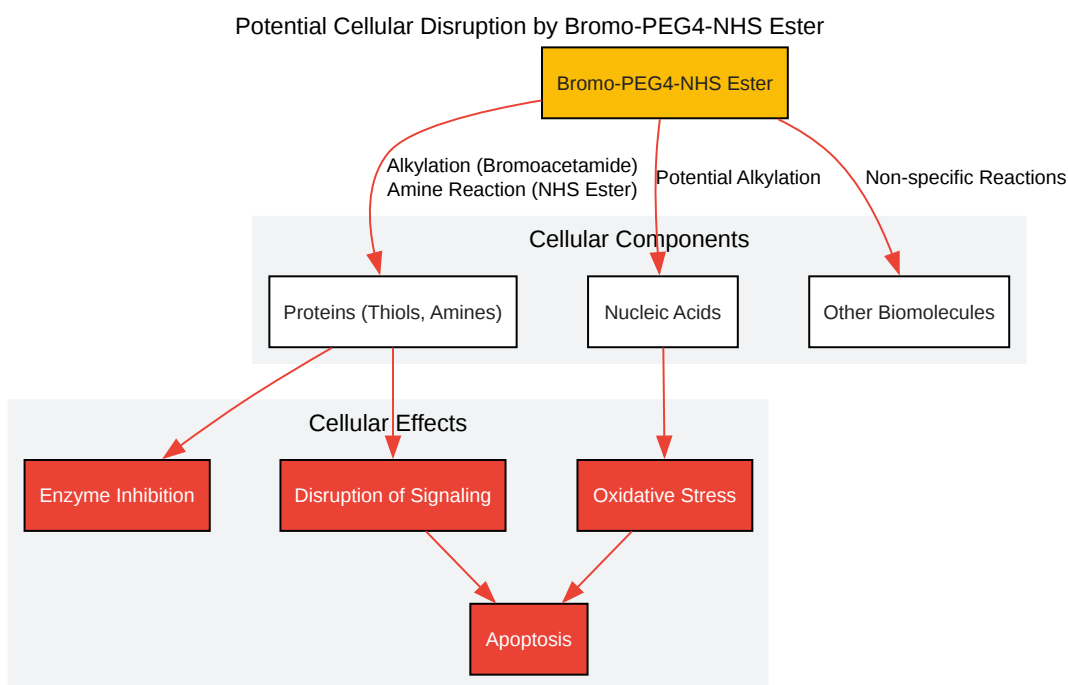
- Dispose of contents and container in accordance with all local, regional, national and international regulations.

Visualizing Safety and Reactivity

To better understand the safe handling workflow and the potential mechanism of toxicity, the following diagrams are provided.

Safe Handling Workflow for Bromo-PEG4-NHS Ester





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